

Technical Guide: (1R,3S)-3-methoxycyclohexan-1-amine and its Hydrochloride Salt

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Compound of Interest

Compound Name: (1R,3S)-3-methoxycyclohexan-1-amine

Cat. No.: B8095468

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Introduction

(1R,3S)-3-methoxycyclohexan-1-amine is a chiral cyclohexylamine derivative. While specific research and applications of this particular stereoisomer are not extensively documented in publicly available literature, its structural motifs are common in medicinal chemistry, suggesting potential utility as a building block in the synthesis of novel pharmaceutical agents. This guide provides a summary of the available technical information, including its CAS number, physicochemical properties, and proposed methodologies for its synthesis and analysis based on established chemical principles and data from closely related compounds.

Chemical Identity and Properties

A definitive CAS number for the free base form of **(1R,3S)-3-methoxycyclohexan-1-amine** is not consistently reported across chemical databases. However, the hydrochloride salt is well-defined.

Table 1: Chemical Identifiers

Compound Name	CAS Number
(1R,3S)-3-Methoxycyclohexan-1-amine hydrochloride	2331211-70-0 [1]
3-Methoxycyclohexan-1-amine (unspecified stereochemistry)	4342-44-3 [2] [3]

Table 2: Physicochemical Properties of 3-Methoxycyclohexan-1-amine (unspecified stereochemistry)

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	[2] [3]
Molecular Weight	129.20 g/mol	[2] [3]
XLogP3	0.5	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	1	[2] [3]
Exact Mass	129.115364102	[2]
Topological Polar Surface Area	35.2 Å ²	[2]

Proposed Synthesis and Experimental Protocols

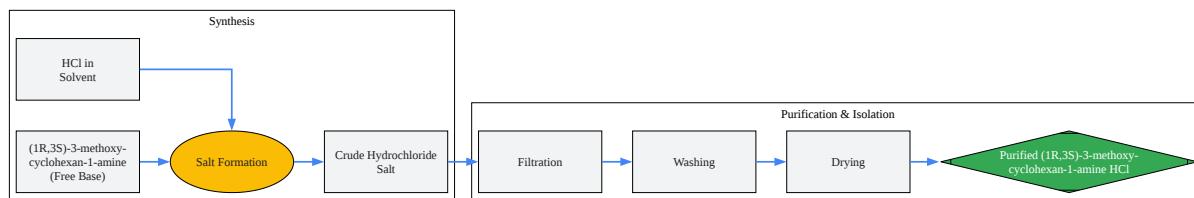
Detailed experimental protocols for the synthesis of **(1R,3S)-3-methoxycyclohexan-1-amine** are not readily available. However, a plausible synthetic route can be inferred from general organic chemistry principles. A common method for the preparation of hydrochloride salts of amines involves the reaction of the free amine with hydrochloric acid.

Proposed Synthesis of **(1R,3S)-3-methoxycyclohexan-1-amine hydrochloride**

A potential synthetic pathway could involve the stereoselective synthesis of the free amine followed by salt formation. The synthesis of chiral amines can be challenging, often requiring enzymatic or asymmetric catalytic methods to achieve high enantiomeric purity.

Experimental Protocol: Hydrochloride Salt Formation

- Dissolution: Dissolve the free base, **(1R,3S)-3-methoxycyclohexan-1-amine**, in a suitable organic solvent such as diethyl ether or isopropanol.
- Acidification: Slowly add a solution of hydrogen chloride (e.g., 4M in dioxane or gaseous HCl) to the stirred amine solution at a controlled temperature (e.g., 0-25°C).
- Precipitation: The hydrochloride salt will precipitate out of the solution. Continue stirring for a designated period to ensure complete precipitation.
- Isolation: Collect the solid precipitate by filtration.
- Washing: Wash the filter cake with a cold, non-polar solvent (e.g., cold diethyl ether) to remove any unreacted starting material or impurities.
- Drying: Dry the purified salt under vacuum to remove residual solvent.



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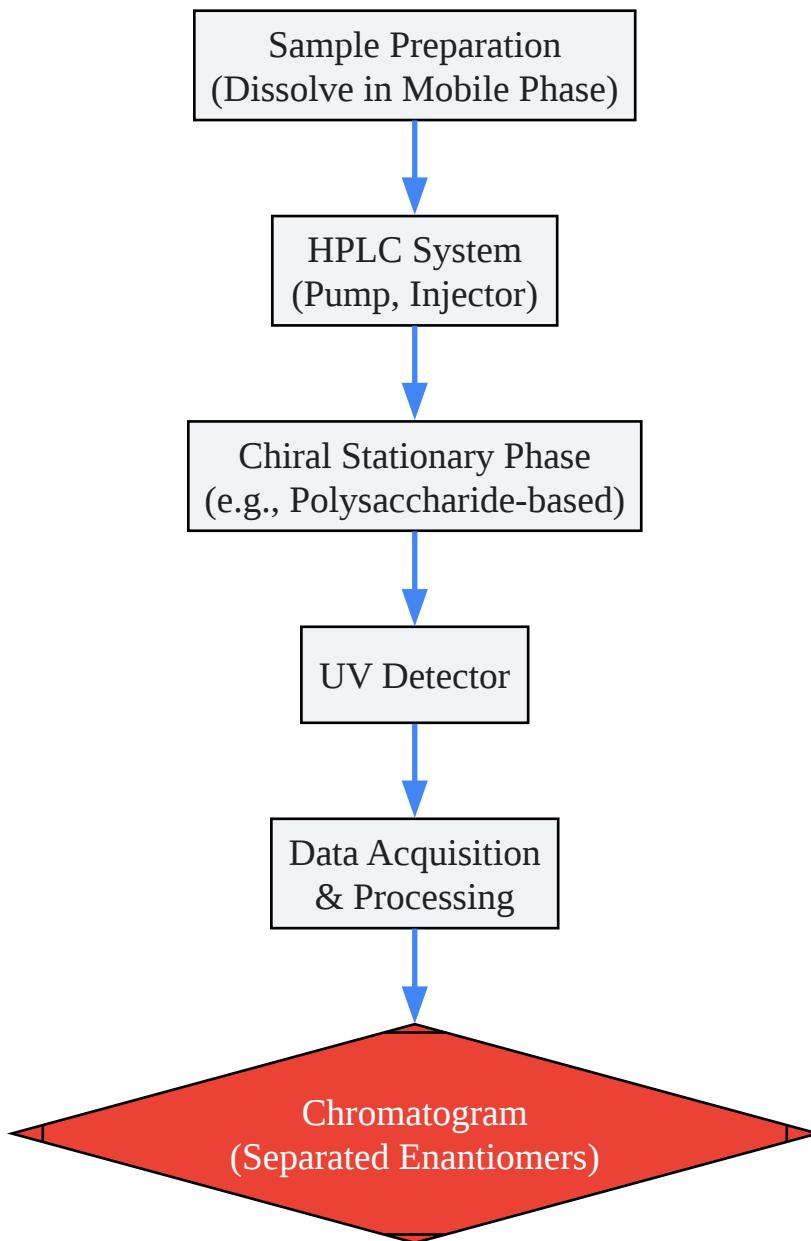
Caption: Proposed workflow for the synthesis and purification of **(1R,3S)-3-methoxycyclohexan-1-amine hydrochloride**.

Analytical Methods

The analysis of chiral compounds is critical to ensure enantiomeric purity, which is a key consideration in drug development. High-Performance Liquid Chromatography (HPLC) with a chiral stationary phase (CSP) is a widely used and effective technique for separating and quantifying enantiomers.

Experimental Protocol: Chiral HPLC Analysis

- Column Selection: Choose a suitable chiral stationary phase. Polysaccharide-based CSPs (e.g., cellulose or amylose derivatives) are often effective for the separation of a wide range of chiral compounds.
- Mobile Phase Preparation: Prepare a mobile phase typically consisting of a non-polar solvent (e.g., n-hexane) and an alcohol modifier (e.g., isopropanol or ethanol). The ratio of these solvents is a critical parameter that needs to be optimized for effective separation.
- Sample Preparation: Dissolve a small amount of the sample in the mobile phase or a compatible solvent.
- Chromatographic Conditions:
 - Flow Rate: Set an appropriate flow rate (e.g., 1.0 mL/min).
 - Temperature: Maintain a constant column temperature (e.g., 25°C).
 - Detection: Use a UV detector at a suitable wavelength to monitor the elution of the enantiomers.
- Injection and Analysis: Inject the sample onto the column and record the chromatogram. The two enantiomers should elute at different retention times, allowing for their separation and quantification.



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Caption: General workflow for the chiral analysis of cyclohexylamine derivatives using HPLC.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the public domain regarding the biological activity, mechanism of action, or associated signaling pathways for **(1R,3S)-3-methoxycyclohexan-1-amine**. Further research would be required to elucidate its pharmacological profile.

Conclusion

(1R,3S)-3-methoxycyclohexan-1-amine hydrochloride is a specific chiral molecule with the confirmed CAS number 2331211-70-0. While detailed experimental data for this compound is scarce, this guide provides a foundation for researchers by summarizing its known properties and outlining potential synthetic and analytical methodologies based on established chemical principles. The lack of biological data highlights an opportunity for future investigation into the potential therapeutic applications of this and related chiral cyclohexylamine derivatives.

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References

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